An In-depth Technical Guide to the Anomeric Configuration of D-Altrose

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Compound of Interest

Compound Name:	*Alpha-D-Altropyranose*
CAS No.:	*7282-80-6*
Cat. No.:	*B15175280*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the anomeric configuration of D-altrose, a rare aldohexose of significant interest in carbohydrate chemistry and drug development. The precise determination of the stereochemistry at the anomeric center (C-1) is critical for understanding structure-activity relationships, ensuring stereochemical purity, and controlling chemical reactivity.

Introduction to Anomeric Configuration

Carbohydrates like D-altrose exist predominantly in cyclic hemiacetal forms rather than their open-chain aldehyde structure. This cyclization occurs through an intramolecular reaction between the aldehyde group at C-1 and a hydroxyl group, typically the one at C-5, to form a six-membered ring known as a pyranose. This reaction creates a new chiral center at C-1, referred to as the anomeric carbon. The two possible stereoisomers at this position are called anomers, designated as alpha (α) and beta (β).[1][2]

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In an aqueous solution, these anomers are in equilibrium with each other and a minuscule amount of the open-chain form, a process known as mutarotation.[3][4] The orientation of the hydroxyl group on the anomeric carbon relative to the rest of the sugar ring defines the anomer and significantly influences the molecule's physical, chemical, and biological properties.

For D-altrose, the two pyranose anomers are α-D-altropyranose and β-D-altropyranose. Conformational analysis of D-altrose derivatives indicates that they often exist as a mixture of different chair conformations (e.g., $^4C_1$ and $^1C_4$).[5] Studies on derivatives suggest the α-anomer predominantly adopts a $^4C_1$ conformation, while the β-anomer may exhibit a dynamic equilibrium between the $^4C_1$ and $^1C_4$ chair forms.[5] X-ray crystallography of β-D-altrose has confirmed that it adopts a $^4C_1$ chair conformation in its crystalline state, with the anomeric hydroxyl group in an equatorial position.[6]

Quantitative Data for Anomeric Identification

The primary technique for determining the anomeric configuration in solution is ^1H NMR spectroscopy. The key parameters are the chemical shift (δ) of the anomeric proton (H-1) and its scalar coupling constant ($^3J_{H1,H2}$) with the adjacent proton on C-2.[7]

For D-sugars in a standard $^4C_1$ chair conformation:

- The α-anomer typically displays the anomeric proton (H-1) in an axial orientation. This results in a smaller coupling constant ($^3J_{H1,H2}$, typically 2-4 Hz) due to an axial-equatorial relationship with H-2. The H-1 signal also tends to appear at a lower field (higher ppm).[7]
- The β-anomer typically has an equatorial anomeric proton (H-1). This leads to a larger coupling constant ($^3J_{H1,H2}$, typically 7-9 Hz) because of an axial-axial relationship with H-2, and the signal usually appears at a higher field (lower ppm).[7]

While specific, high-resolution NMR data for pure D-altrose anomers is not widely published, the following table summarizes the expected ^1H NMR characteristics based on general principles and data from the closely related compound N-acetyl-D-allosamine, which shares the same stereochemistry at C-2, C-3, and C-4.[7]

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Parameter	α-Anomer (predicted)	β-Anomer (predicted)	Reference Compound Data (N-acetyl-D-allosamine, pyranose form)
Anomeric Proton (H-1) Orientation	Axial (in $^4C_1$ chair)	Equatorial (in $^4C_1$ chair)	-
H-1 Chemical Shift (δ)	~4.8 - 5.5 ppm	~4.5 - 5.2 ppm	α-anomer: 5.153 ppm[7]
^{3}JH1,H2 Coupling Constant	~2 - 4 Hz	~7 - 9 Hz	α-anomer: ~3-4 Hz (typical)[7] β-anomer: ~8 Hz (typical)[7]
Anomeric Carbon (C-1) Chemical Shift (δ)	~90 - 98 ppm	~95 - 102 ppm	α-anomer (furanose): 96.06 ppm[7] β-anomer (furanose): 100.58 ppm[7]

Note: The C-1 chemical shift data for the reference compound corresponds to the furanose form but illustrates the general trend.

Experimental Protocols for Anomeric Configuration Determination

Unambiguous determination of the anomeric configuration is essential. The choice of method depends on the nature of the sample, available instrumentation, and the required level of certainty.[7]

This is the most common method for analyzing anomeric configuration in solution.

Objective: To determine the chemical shift (δ) and coupling constant (^{3}JH1,H2) of the anomeric proton.

Materials:

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- D-altrose derivative sample (5-10 mg)
- Deuterium oxide (D_2O, 99.9%) or other suitable deuterated solvent
- 5 mm NMR tube
- NMR spectrometer (≥400 MHz recommended)

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the D-altrose sample and dissolve it in approximately 0.6 mL of D_2O directly within a clean, dry NMR tube.[7]
- Spectrometer Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to optimize homogeneity, ensuring a sharp and symmetrical lock signal.
  - Tune and match the probe for the ^1H frequency.
- ^1H NMR Data Acquisition:
  - Acquire a standard one-dimensional ^1H NMR spectrum.
  - Typical acquisition parameters include a pulse angle of 30-45°, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds. The number of scans can be adjusted (e.g., 8-16) to achieve the desired signal-to-noise ratio.[7]
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Perform phase correction and baseline correction to obtain a clean spectrum.
- Data Analysis:

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- Identify the anomeric proton (H-1) signals, which typically resonate in the 4.5-5.5 ppm region.[7]
- Measure the precise chemical shift (δ) for each anomeric signal.
- Determine the coupling constant ($^3JH1,H2$) by measuring the separation between the peaks of the H-1 doublet.
- Assign the α and β configurations by comparing the measured $^3JH1,H2$ values with the expected ranges (small for α, large for β).[7]

This technique provides an unambiguous determination of the three-dimensional structure of a molecule in its crystalline state, including the absolute configuration of the anomeric center.[7]

Principle: A single crystal of the compound is irradiated with X-rays. The diffraction pattern produced by the electrons in the crystal is collected and analyzed to build a 3D electron density map, from which the atomic positions can be determined.

Procedure Outline:

- Crystallization: Grow a high-quality single crystal of the D-altrose derivative. This is often the most challenging step.
- Data Collection: Mount the crystal on a goniometer in an X-ray diffractometer and collect diffraction data at a controlled temperature.
- Structure Solution and Refinement: Process the diffraction data to solve the phase problem and generate an initial structural model. Refine this model against the experimental data to obtain the final, precise atomic coordinates.
- Analysis: Directly visualize the 3D structure to determine the orientation of the substituent on the anomeric carbon.

VCD measures the differential absorption of left and right circularly polarized infrared light by a chiral molecule, providing a chiroptical fingerprint.[7]

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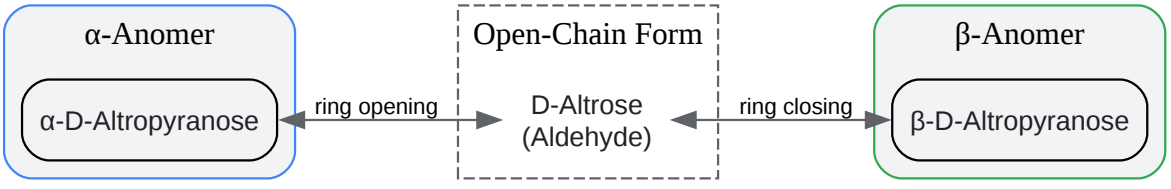
Principle: The experimental VCD spectrum is compared to a spectrum predicted by quantum mechanical calculations for a known anomer (e.g., the α-anomer). A match between the experimental and calculated spectra allows for the assignment of the absolute configuration.

Procedure Outline:

- Sample Preparation: Prepare a solution of the D-altrose derivative in a suitable solvent that is transparent in the IR region of interest.
- Spectral Acquisition: Record the VCD and IR spectra of the sample and the pure solvent.
- Computational Modeling:
  - Generate a 3D structure for one of the anomers (e.g., α-D-altrose).
  - Perform a conformational search to find low-energy conformers.
  - Use Density Functional Theory (DFT) to optimize the geometry and calculate the theoretical VCD spectrum for each significant conformer.
- Comparison: Compare the experimental VCD spectrum with the calculated spectrum to confirm the anomeric configuration.

Visualizations

The following diagram illustrates the equilibrium between the open-chain form of D-altrose and its cyclic α and β pyranose anomers.

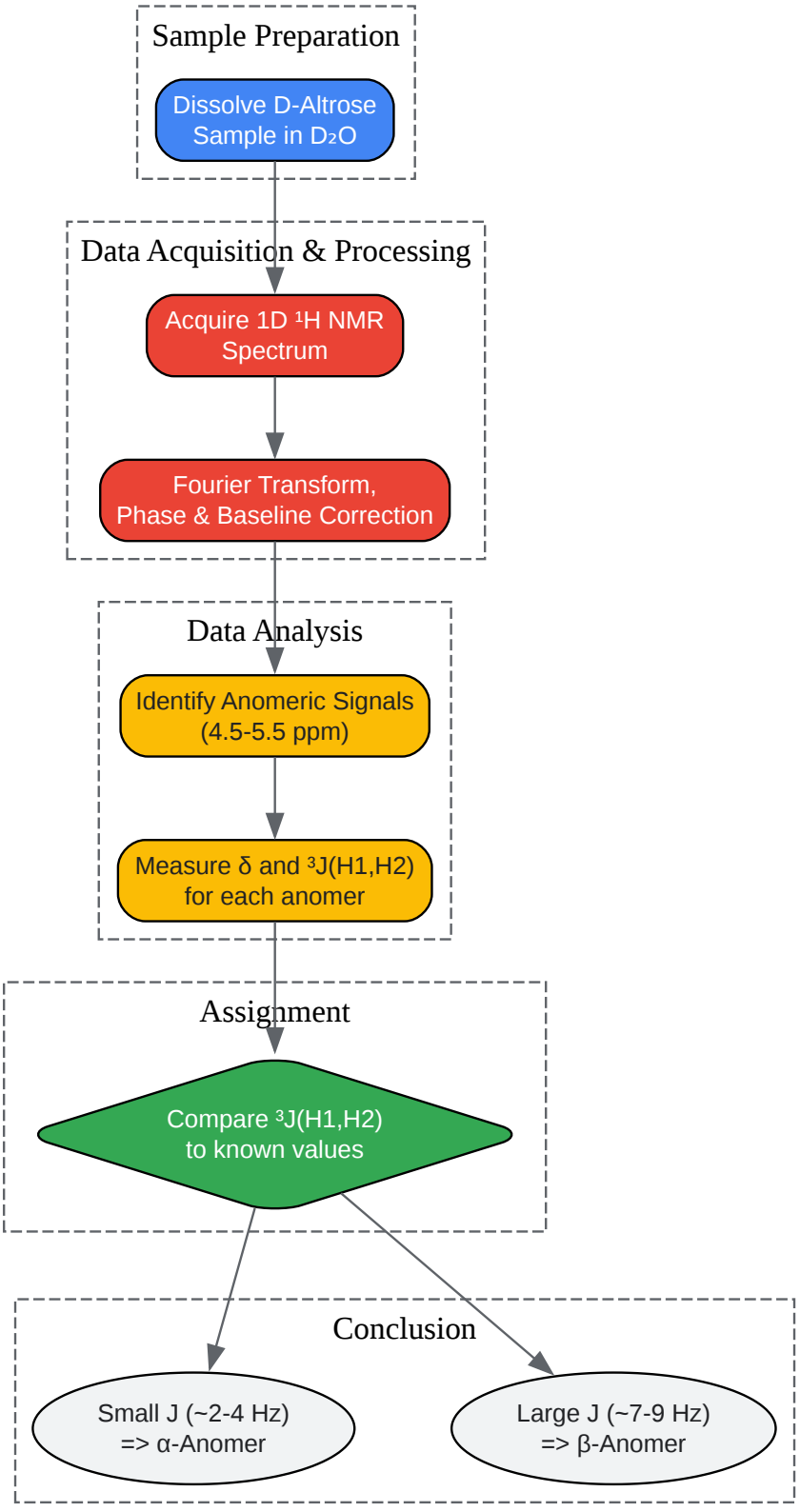


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Equilibrium between open-chain and cyclic anomers of D-Altrose.

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This diagram outlines the logical workflow for determining the anomeric configuration of a D-altrose sample using ^{1}H NMR spectroscopy.



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